

Application Note: Mass Spectrometry for Comprehensive Characterization of Antibody-Drug Conjugates

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Compound of Interest

Compound Name: Val-Cit-amide-Cbz-N(Me)-
Maytansine

Cat. No.: B15605702

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Introduction

Antibody-Drug Conjugates (ADCs) are a rapidly growing class of biotherapeutics that combine the specificity of a monoclonal antibody (mAb) with the potency of a cytotoxic small molecule drug.[1] This targeted delivery approach enhances the therapeutic window by minimizing systemic toxicity and maximizing efficacy at the tumor site. The complex and heterogeneous nature of ADCs, arising from the conjugation process and inherent modifications of the mAb backbone, presents significant analytical challenges.[2] Mass spectrometry (MS) has emerged as an indispensable tool for the in-depth characterization of ADCs, providing critical information on their structural integrity, drug-to-antibody ratio (DAR), conjugation sites, and various sources of heterogeneity.

This application note provides detailed protocols for the characterization of ADCs using state-of-the-art mass spectrometry techniques, including intact mass analysis, subunit analysis, and peptide mapping.

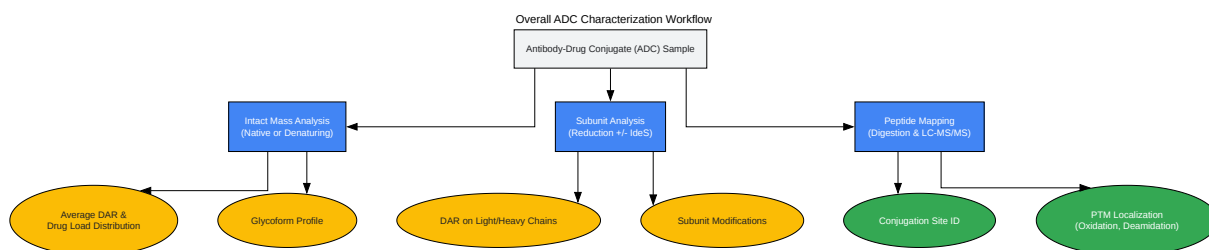
Core Concepts in ADC Characterization

The primary goals of mass spectrometry analysis in ADC characterization are to assess several critical quality attributes (CQAs):

- **Drug-to-Antibody Ratio (DAR):** The average number of drug molecules conjugated to an antibody is a crucial parameter that directly impacts the ADC's efficacy and safety.[3]
- **Drug Load Distribution:** In addition to the average DAR, understanding the distribution of different drug-loaded species (e.g., DAR0, DAR2, DAR4, etc.) is essential for ensuring product consistency.[4]
- **Conjugation Site and Heterogeneity:** Identifying the specific amino acid residues where the drug is attached and assessing the level of site occupancy is critical, especially for site-specific ADCs.[5]
- **Post-Translational Modifications (PTMs):** Modifications to the antibody backbone, such as glycosylation, oxidation, and deamidation, can affect the stability, efficacy, and immunogenicity of the ADC.[6]

Experimental Workflows

A multi-level mass spectrometric approach is typically employed for the comprehensive characterization of ADCs.



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Caption: Multi-level mass spectrometry workflow for ADC characterization.

Data Presentation: Quantitative Analysis of ADC Heterogeneity

The following tables summarize typical quantitative data obtained from the mass spectrometric analysis of ADCs.

Table 1: Drug Load Distribution and Average DAR of Brentuximab Vedotin (Cysteine-Linked ADC)

Drug-Loaded Species	Relative Abundance (%)
DAR0	15
DAR2	25
DAR4	35
DAR6	20
DAR8	5
Average DAR	3.8

Data is representative and compiled from typical analyses of cysteine-linked ADCs like Brentuximab vedotin.

Table 2: Glycoform Distribution of the Fc Region of a Therapeutic Monoclonal Antibody Backbone

Glycoform	Relative Abundance (%)
G0F	45
G1F	35
G2F	15
Man5	3
Afucosylated (G0)	2

This table represents a typical glycoprofile for a therapeutic IgG1 produced in CHO cells. Afucosylation levels are a critical quality attribute as they can impact antibody-dependent cell-mediated cytotoxicity (ADCC).[1]

Table 3: Common Post-Translational Modifications (PTMs) in ADC Antibody Backbones

Modification	Location	Typical Abundance (%)
Oxidation	Heavy Chain (Met255)	5 - 15
Deamidation	Heavy Chain (Asn387)	10 - 25
C-terminal Lysine Clipping	Heavy Chain	> 95
N-terminal Pyroglutamate	Light & Heavy Chains	> 90

Levels of oxidation and deamidation are critical to monitor as they can affect the stability and activity of the ADC.

Experimental Protocols

Intact Mass Analysis for DAR Determination

This protocol is suitable for determining the average DAR and drug load distribution of both lysine- and cysteine-linked ADCs. Native mass spectrometry is often preferred for cysteine-linked ADCs to maintain non-covalent interactions.[\[2\]](#)

Caption: Workflow for intact mass analysis of ADCs.

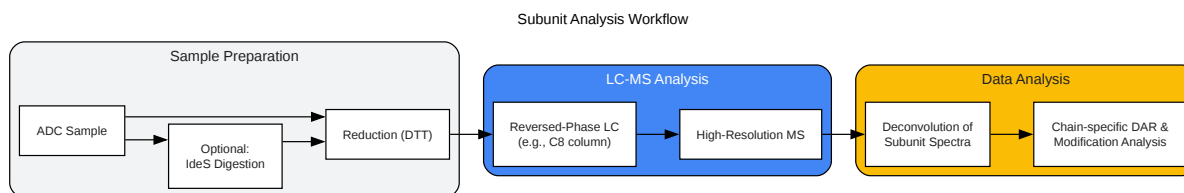
Methodology:

- Sample Preparation (Optional Deglycosylation):
 - To simplify the mass spectrum, N-glycans can be removed by treating the ADC with PNGase F.[\[3\]](#)
 - Incubate 100 µg of ADC with 2 µL of PNGase F in a suitable buffer (e.g., 50 mM ammonium bicarbonate) at 37°C for 2 hours.
- LC-MS Analysis:
 - Liquid Chromatography (LC):
 - Column: Reversed-phase column suitable for large proteins (e.g., Agilent PLRP-S, 2.1 x 50 mm, 5 µm, 1000 Å).

- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: A linear gradient from 20% to 80% B over 10 minutes.
- Flow Rate: 0.2 mL/min.
- Column Temperature: 80°C.
- Mass Spectrometry (MS):
 - Instrument: A high-resolution mass spectrometer such as a Q-TOF or Orbitrap.
 - Ionization Mode: Electrospray ionization (ESI), positive ion mode.
 - Mass Range: 1000-4000 m/z.
 - Source Temperature: 350°C.
- Data Analysis:
 - Deconvolute the raw mass spectrum to obtain the zero-charge mass of the different ADC species.
 - Calculate the average DAR by taking the weighted average of the peak intensities of the different drug-loaded species.[4]

Subunit Analysis for Chain-Specific Information

Subunit analysis involves reducing the inter-chain disulfide bonds of the ADC, and in some cases, enzymatic digestion with IdeS, to separate the light and heavy chains or produce F(ab')₂ and Fc fragments.[5] This allows for the determination of DAR on each chain and the characterization of chain-specific modifications.



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Caption: Workflow for subunit analysis of ADCs.

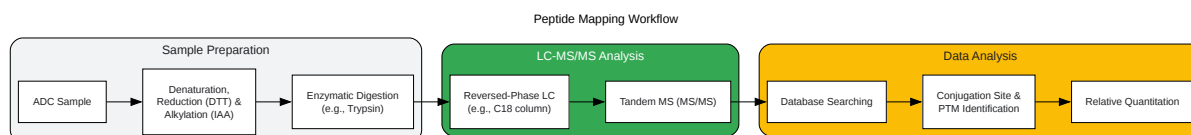
Methodology:

- Sample Preparation (Reduction):
 - To 25 µg of the ADC sample, add a reduction buffer (e.g., 6 M guanidine-HCl, 100 mM Tris-HCl, pH 8.0) to a final volume of 23.5 µL.
 - Add 1.5 µL of 500 mM dithiothreitol (DTT) to a final concentration of 30 mM.
 - Incubate at 37°C for 30 minutes.
 - Stop the reaction by adding 1 µL of acetic acid.[5]
- LC-MS Analysis:
 - LC: Similar conditions to intact mass analysis, but a C8 column may provide better separation of the subunits.
 - MS: High-resolution mass spectrometry as described for intact analysis.
- Data Analysis:

- Deconvolute the mass spectra for the light and heavy chains (or Fc and F(ab')₂ fragments).
- Determine the drug load on each subunit and calculate the overall average DAR.

Peptide Mapping for Conjugation Site and PTM Localization

Peptide mapping is the gold standard for identifying the specific sites of drug conjugation and for localizing and quantifying PTMs.[5] It involves digesting the ADC into smaller peptides, which are then analyzed by LC-MS/MS.



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Caption: Workflow for peptide mapping of ADCs.

Methodology:

- Sample Preparation (Digestion):
 - Denature, reduce, and alkylate the ADC sample. A typical procedure involves denaturation in 8 M urea, reduction with DTT, and alkylation with iodoacetamide (IAA).[5]
 - Perform buffer exchange to remove urea and other reagents.
 - Digest the ADC with an enzyme such as trypsin at 37°C for 4-18 hours.
- LC-MS/MS Analysis:

- LC:
 - Column: A C18 column with a smaller particle size (e.g., 1.7 μm) for high-resolution peptide separation.
 - Gradient: A shallow gradient of acetonitrile in 0.1% formic acid is used to separate the complex peptide mixture.
- MS/MS:
 - The mass spectrometer is operated in a data-dependent acquisition (DDA) mode to automatically select precursor ions for fragmentation.
- Data Analysis:
 - The resulting MS/MS spectra are searched against a protein database containing the antibody sequence.
 - Software tools are used to identify peptides and localize the sites of drug conjugation and PTMs based on mass shifts.
 - The relative abundance of modified peptides can be determined by comparing their peak areas to the unmodified counterparts.

Conclusion

Mass spectrometry is a powerful and versatile platform for the detailed characterization of antibody-drug conjugates. The multi-level approach described in this application note, combining intact mass analysis, subunit analysis, and peptide mapping, provides a comprehensive understanding of the critical quality attributes of ADCs. These detailed analytical insights are essential for ensuring the safety, efficacy, and consistency of these complex biotherapeutics throughout the drug development and manufacturing process.

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